

An In-depth Technical Guide to the Physicochemical Properties of Acetaldehyde Semicarbazone

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Acetaldehyde semicarbazone*

Cat. No.: *B1588116*

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This technical guide provides a detailed overview of the melting point and solubility of **acetaldehyde semicarbazone**, key physical constants for its identification, purification, and application in research and development. The information is intended for researchers, scientists, and professionals in drug development who require precise data and standardized methodologies.

Quantitative Data Summary

The physicochemical properties of **acetaldehyde semicarbazone** are summarized below.

These values are critical for laboratory use, including the design of purification procedures like recrystallization and for verifying substance identity.

Property	Value	Solvents	Notes
Melting Point	164 °C [1][2][3] (Range: 163-166 °C [1][2])	Not Applicable	A sharp melting point range is indicative of high purity for crystalline solids. [4]
Solubility	Soluble	Methanol [1][2][3]	Further qualitative and quantitative solubility tests are recommended in other common laboratory solvents.

Experimental Protocols

Accurate determination of melting point and solubility is fundamental to chemical analysis. The following sections detail standardized protocols for these measurements.

The melting point of a solid is the temperature range over which it transitions from a solid to a liquid phase. For pure crystalline compounds, this range is typically narrow (0.5-1.0°C). [4] An impure sample will exhibit a depressed and broadened melting point range. [4] The capillary method using a melting point apparatus is a standard and reliable technique.

Methodology: Digital Melting Point Apparatus (e.g., Mel-Temp)

- Sample Preparation:
 - Ensure the **acetaldehyde semicarbazone** sample is completely dry and in the form of a fine powder.
 - Load the sample into a capillary tube (sealed at one end) to a height of 1-2 mm by tapping the open end into the powder. [5]
 - Compact the sample at the bottom of the tube by tapping or by dropping it through a long glass tube. [6]
- Apparatus Setup:

- Insert the prepared capillary tube into the heating block of the apparatus.[4]
- Set the apparatus to a rapid heating ramp (e.g., 10-20°C per minute) for a preliminary, approximate measurement.[6]
- Measurement:
 - For an accurate measurement, prepare a new sample and set the starting temperature to about 10-15°C below the approximate melting point found in the preliminary run.[6]
 - Set the heating ramp rate to a slow value, typically 1-2°C per minute, to ensure thermal equilibrium between the sample, heating block, and thermometer.[4][7]
 - Record the temperature at which the first drop of liquid appears (T1).
 - Record the temperature at which the last crystal of the solid melts completely (T2).
 - The melting point is reported as the range T1-T2.
- Post-Measurement:
 - Allow the apparatus to cool before performing subsequent measurements.
 - Always use a fresh sample in a new capillary tube for each measurement, as the original sample may have undergone decomposition.[5]

Solubility testing is performed to characterize a compound's behavior in various solvents, which is crucial for reaction setup, extraction, and crystallization. A systematic approach is used to classify a compound based on its solubility in a sequence of solvents.

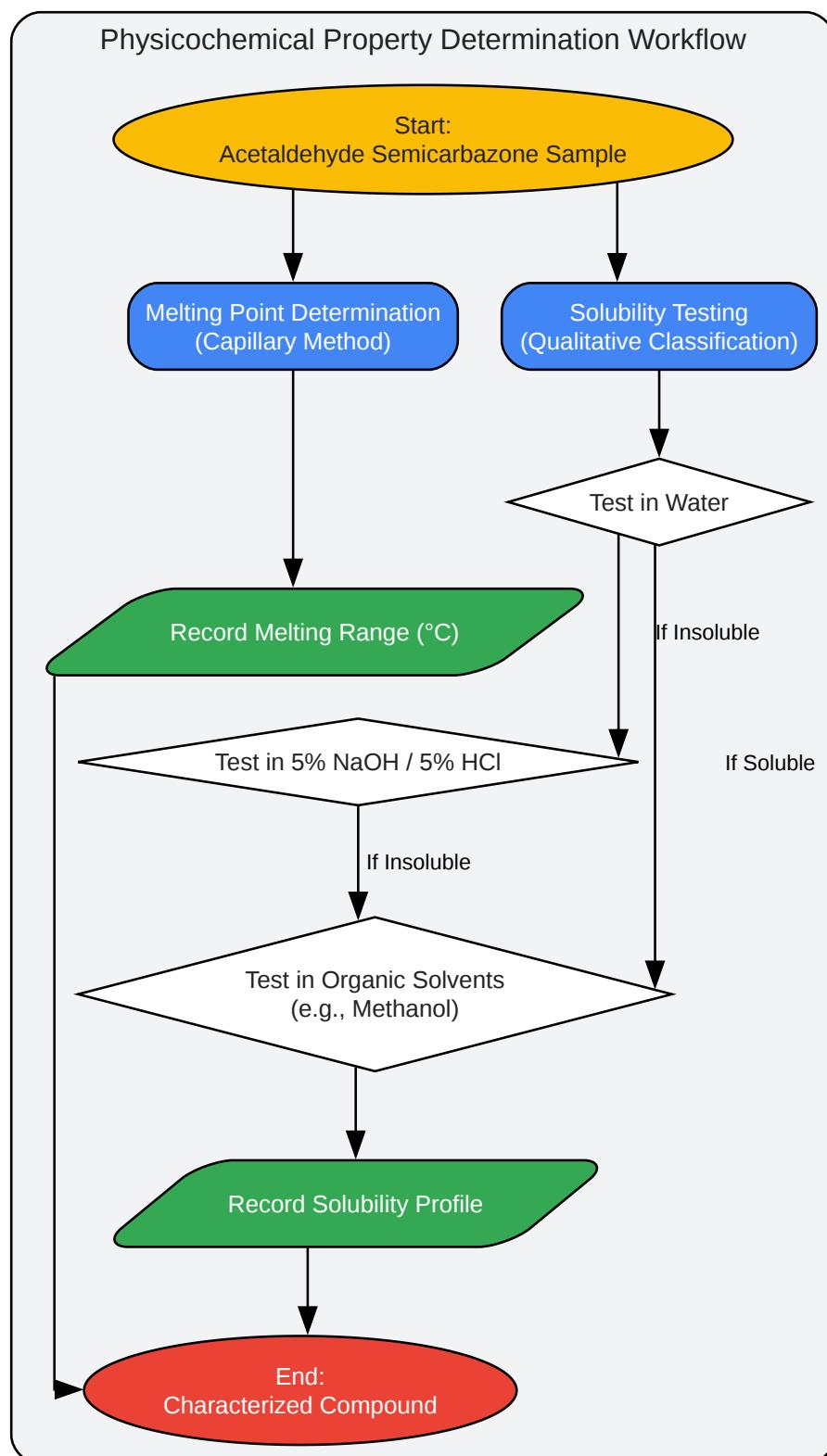
Methodology: Qualitative Solubility Classification

- General Procedure:
 - Place approximately 25 mg of **acetaldehyde semicarbazone** into a small test tube.
 - Add 0.75 mL of the chosen solvent in small portions (e.g., 3 x 0.25 mL).[8]
 - After each addition, shake the test tube vigorously for at least 60 seconds.[8][9]

- Observe if the solid dissolves completely. If it does, the compound is classified as "soluble." If it remains undissolved, it is "insoluble."
- Solvent Sequence and Interpretation:
 - Water: Begin by testing solubility in water. If the compound is water-soluble, test the pH of the solution with litmus or pH paper to identify if it is an acidic or basic compound.[10][11]
 - 5% Sodium Hydroxide (NaOH): If the compound is insoluble in water, test its solubility in 5% NaOH. Solubility in this weak base suggests the presence of an acidic functional group, such as a carboxylic acid or a phenol.[8][10]
 - 5% Sodium Bicarbonate (NaHCO₃): For compounds soluble in NaOH, test their solubility in 5% NaHCO₃. Solubility in this weaker base is a strong indication of a carboxylic acid.[8][12]
 - 5% Hydrochloric Acid (HCl): If the compound is insoluble in water and aqueous base, test its solubility in 5% HCl. Solubility in dilute acid indicates the presence of a basic functional group, most commonly an amine.[8][11]
 - Concentrated Sulfuric Acid (H₂SO₄): If the compound is insoluble in all the above, its solubility in cold, concentrated H₂SO₄ can be tested. Solubility in this strong acid is characteristic of compounds containing neutral functionalities with heteroatoms (like oxygen or nitrogen) or π-bonds (alkenes, alkynes, aromatics).[10]
 - Organic Solvents: Test solubility in common organic solvents like methanol, ethanol, acetone, and diethyl ether to establish a broader solubility profile.

Visualized Workflow

The following diagram illustrates the logical workflow for the experimental determination of the key physicochemical properties of **acetaldehyde semicarbazone**.

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Caption: Workflow for Melting Point and Solubility Analysis.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Physicochemical Properties of Acetaldehyde Semicarbazone]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1588116#acetaldehyde-semicarbazone-melting-point-and-solubility>]

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